

# Octyl Butyrate: A Biogenic Acyclic Ester - A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

## Compound of Interest

Compound Name: Octyl butyrate

Cat. No.: B087054

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Octyl butyrate** (also known as octyl butanoate) is a biogenic acyclic ester recognized for its characteristic fruity aroma. As a naturally occurring compound found in plants and fruits, it holds significant interest across multiple scientific and industrial domains. Beyond its established applications in the flavor and fragrance industries, its chemical properties and biological precursors make it a subject of investigation for researchers in biochemistry, metabolic engineering, and pharmaceuticals.

This technical guide provides an in-depth overview of **octyl butyrate**, focusing on its biochemical origins, methods for its synthesis and analysis, and its applications. The content is tailored for researchers, scientists, and drug development professionals, offering detailed experimental protocols and quantitative data to facilitate further investigation and application of this versatile ester.

## Chemical and Physical Properties

**Octyl butyrate** is an ester of octanol and butyric acid. Its physical and chemical characteristics are summarized in the table below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>2</sub>
Molecular Weight	200.32 g/mol [1][2]
CAS Number	110-39-4[1]
Appearance	Colorless to pale yellow liquid[1]
Odor	Green, herbaceous, with a sweet, melon-like flavor[3]
Boiling Point	224 °C[4]
Melting Point	-56 °C[4]
Density	0.862 g/mL at 25 °C[4]
Refractive Index	n <sub>20/D</sub> 1.425[4]
Solubility	Insoluble in water; soluble in most organic solvents.
Synonyms	Octyl butanoate, Butyric acid n-octyl ester, n-Octyl butyrate[1]

## Biogenic Occurrence and Biosynthesis

**Octyl butyrate** is a natural constituent of many plants, contributing to their characteristic aroma. It is found in the essential oils of species like *Heracleum* (hogweed) and in fruits such as wild parsnip, muskmelon, apples, and strawberries.[4]

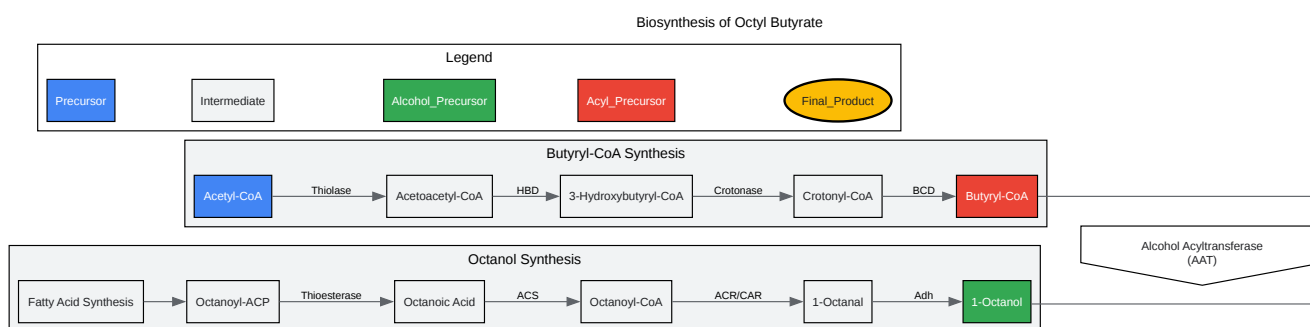
The biosynthesis of **octyl butyrate** in plants is a multi-step process involving the convergence of fatty acid metabolism pathways to produce its two precursors, octyl-CoA and butyryl-CoA. The final step is an esterification reaction catalyzed by a class of enzymes known as alcohol acyltransferases (AATs).[5]

## Biosynthesis of Precursors

- **Butyryl-CoA Synthesis:** The four-carbon acyl-CoA, butyryl-CoA, is synthesized from two molecules of acetyl-CoA through a pathway involving four reactions. This pathway is well-characterized in bacteria and is analogous to steps in fatty acid synthesis in plants.[6][7]
- **Octanol Synthesis:** The eight-carbon alcohol, 1-octanol, is derived from the fatty acid synthesis pathway. Octanoyl-ACP (acyl carrier protein) is hydrolyzed by a thioesterase to release octanoic acid. This free fatty acid is then activated to octanoyl-CoA, which is subsequently reduced to 1-octanal by a carboxyl reductase (CAR) or an acyl-CoA reductase (ACR). Finally, 1-octanal is reduced to 1-octanol by an aldehyde reductase (Adh) or alcohol dehydrogenase.[8][9]

## Esterification by Alcohol Acyltransferases (AATs)

The final step in the biosynthesis of **octyl butyrate** is the condensation of octanol and butyryl-CoA. This reaction is catalyzed by alcohol acyltransferases (AATs). AATs exhibit varying specificities for different alcohol and acyl-CoA substrates.[5][10] The substrate specificity of AATs is a key determinant of the profile of esters produced by a particular plant.[11]



[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of **octyl butyrate** from precursors.

## Enzymatic Synthesis of Octyl Butyrate: An Experimental Protocol

Enzymatic synthesis is a preferred method for producing flavor and fragrance esters as it often proceeds under mild conditions and can yield products with high purity. Lipases are commonly used for the esterification of fatty acids and alcohols. The following is a general protocol for the lipase-catalyzed synthesis of octyl butyrate.

### Materials and Reagents

- Immobilized lipase (e.g., from *Candida antarctica* lipase B (CALB) or a psychrophilic lipase)[12][13]
- n-Octanol (≥99%)
- Butyric acid (≥99%)
- Organic solvent (e.g., n-hexane, heptane, or solvent-free system)[13][14]
- Molecular sieves (3Å, for water removal, optional)
- Sodium hydroxide (NaOH) solution (0.1 M, for titration)
- Phenolphthalein indicator
- Ethanol/acetone mixture (1:1 v/v)
- Orbital shaker with temperature control

- Gas chromatograph with a flame ionization detector (GC-FID) or mass spectrometer (GC-MS)

## Experimental Procedure

- Reaction Setup:** In a sealed reaction vessel (e.g., a 100 mL screw-capped flask), combine n-octanol and butyric acid. A typical molar ratio is 1:1 to 1:2. For a solvent-based system, add n-hexane to the desired volume.
- Enzyme Addition:** Add the immobilized lipase to the reaction mixture. The enzyme loading can range from 2% to 20% (w/w) of the total substrate weight.
- Incubation:** Place the reaction vessel in an orbital shaker set to a constant temperature (e.g., 30-50 °C) and agitation speed (e.g., 150-250 rpm).<sup>[15]</sup>
- Reaction Monitoring:** At regular time intervals, withdraw a small aliquot (e.g., 20-200 µL) of the reaction mixture.<sup>[13]</sup> To determine the conversion rate, butyric acid can be quantified by titration with 0.1 M NaOH after dilution in an ethanol/acetone mixture, using phenolphthalein as an indicator.<sup>[14]</sup> A formation of **octyl butyrate** can be monitored by GC analysis.
- Reaction Termination and Product Recovery:** Once the reaction has reached the desired conversion, terminate it by filtering out the immobilized enzyme. The enzyme can be washed with solvent and reused. The solvent and any unreacted substrates can be removed from the product mixture by vacuum distillation.

## Quantitative Data on Enzymatic Synthesis

The efficiency of lipase-catalyzed synthesis of butyrate esters is influenced by several factors.

Parameter	Condition/Value	Reference
Enzyme Source	Psychrophilic mutant lipase from <i>Croceibacter atlanticus</i>	<sup>[12]</sup>
Immobilization Support	Methacrylate divinylbenzene resin	<sup>[12]</sup>
Reaction Temperature	10 °C	<sup>[12]</sup>
Substrate Molar Ratio	1:2 (butyric acid:cinamyl alcohol) for cinamyl butyrate	<sup>[15]</sup>
Enzyme Loading	2% (w/w of substrates) for cinamyl butyrate	<sup>[15]</sup>
Agitation Speed	250 rpm for cinamyl butyrate	<sup>[15]</sup>
Reaction Time	12 hours for 90% conversion of cinamyl butyrate	<sup>[15]</sup>

```
graph TD
    Start([Start]) --> ReactionSetup[Reaction Setup: Add n-octanol, butyric acid, and solvent to vessel.]
    ReactionSetup --> EnzymeAddition[Add Immobilized Lipase]
    EnzymeAddition --> Incubation[Incubate with shaking at controlled temperature]
    Incubation --> Monitoring[Monitor reaction progress (Titration or GC)]
    Monitoring --> Decision{Desired conversion reached?}
    Decision --> Termination[Terminate reaction: Filter to remove enzyme]
    Termination --> Purification[Purify product: Vacuum distillation]
    Purification --> Analysis[Analyze final product (GC-MS, NMR)]
    Analysis --> End([End])
    End --> ReuseEnzyme[Wash and reuse immobilized enzyme]
    ReuseEnzyme --> EnzymeAddition
```

```
// Steps
Start([Start])
ReactionSetup[Reaction Setup: Add n-octanol, butyric acid, and solvent to vessel.]
EnzymeAddition[Add Immobilized Lipase]
Incubation[Incubate with shaking at controlled temperature]
Monitoring[Monitor reaction progress (Titration or GC)]
Decision{Desired conversion reached?}
Termination[Terminate reaction: Filter to remove enzyme]
Purification[Purify product: Vacuum distillation]
Analysis[Analyze final product (GC-MS, NMR)]
End([End])
ReuseEnzyme[Wash and reuse immobilized enzyme]
```

```
// Workflow"Start" -> "ReactionSetup";
"ReactionSetup" -> "EnzymeAddition";
"EnzymeAddition" -> "Incubation";
"Incubation" -> "Monitoring";
"Monitoring" -> "Decision";
"Decision" -> "Incubation" [label="No"];
"Decision" -> "Termination" [label="Yes"];
"Termination" -> "Purification";
"Termination" -> "ReuseEnzyme" [style=dashed];
"Purification" -> "Analysis";
"Analysis" -> "End";
}
```

Caption: Experimental workflow for the enzymatic synthesis of **octyl butyrate**.

## Analytical Methods: GC-MS Protocol

Gas chromatography-mass spectrometry (GC-MS) is the standard method for the identification and quantification of volatile compounds like **octyl bu**

### Sample Preparation (Liquid-Liquid Extraction)

- To 1 mL of aqueous sample (e.g., from a biological matrix or quenched reaction), add an internal standard.
- Add 2 mL of an organic solvent such as n-hexane or methyl tert-butyl ether.
- Vortex vigorously for 1-2 minutes.
- Centrifuge to separate the phases.
- Carefully transfer the upper organic layer to a clean vial for GC-MS analysis.

### GC-MS Parameters

The following table provides typical GC-MS parameters for the analysis of fatty acid esters.

Parameter	Setting
GC System	Agilent 7890A or similar
MS System	Agilent 5975C or similar
Column	DB-5MS, HP-5MS, or DB-23 (30 m x 0.25 mm ID, 0.25 µm film)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 - 280 °C
Injection Volume	1 µL
Split Ratio	20:1 to 100:1 (depending on concentration)
Oven Program	Initial 45-80 °C, hold for 1-2 min, ramp at 10 °C/min to 250-300 °C, hold for
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	40-500 amu

## Potential Biological Activities and Signaling Pathways

While direct studies on the signaling pathways of **octyl butyrate** are limited, its biological effects are largely predicted to be mediated by its hydrolysis to butyrate. Butyrate, a short-chain fatty acid (SCFA), is a well-studied molecule with significant biological activities.

### Butyrate as a Signaling Molecule

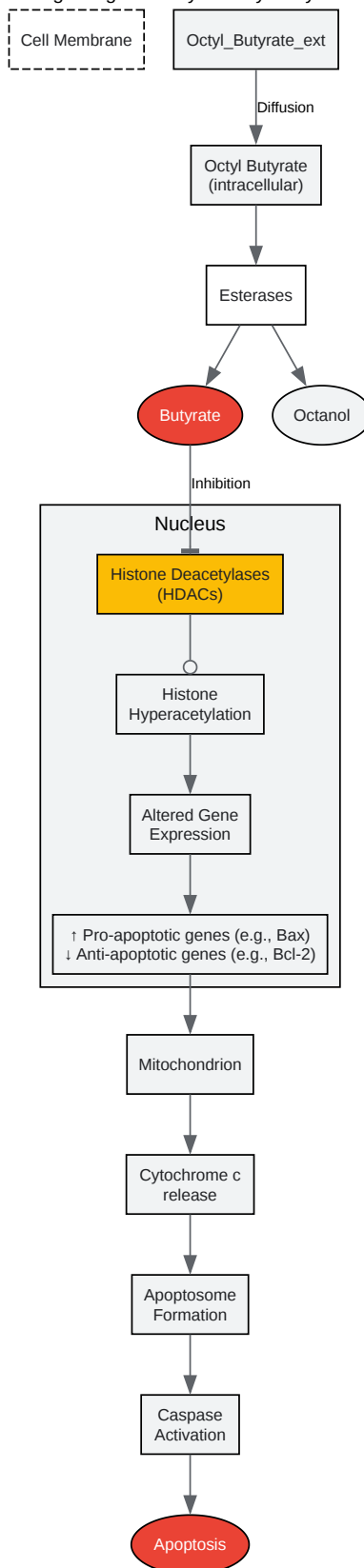
Butyrate exerts its effects primarily through two mechanisms:

- **Inhibition of Histone Deacetylases (HDACs):** Butyrate is a potent inhibitor of HDACs. By inhibiting these enzymes, butyrate promotes histone hyperacetylation, leading to a more open chromatin structure and altered gene expression. This can induce cell cycle arrest, differentiation, and apoptosis in cancer cells.[\[16\]](#)[\[17\]](#)
- **Activation of G-Protein Coupled Receptors (GPCRs):** Butyrate is a ligand for several GPCRs, including GPR41, GPR43, and GPR109A.[\[17\]](#) Activation of these receptors, particularly on immune and intestinal epithelial cells, can modulate inflammatory responses, often by inhibiting the NF- $\kappa$ B signaling pathway.[\[17\]](#)[\[18\]](#)

### Hypothetical Signaling Pathway for Octyl Butyrate

Upon cellular uptake, **octyl butyrate** is likely hydrolyzed by intracellular esterases. The released butyrate can then enter the nucleus and inhibit HDACs, leading to increased expression of pro-apoptotic proteins like Bax and decreased expression of anti-apoptotic proteins like Bcl-2, ultimately triggering the mitochondrial apoptosis pathway.

## Hypothetical Signaling Pathway of Octyl Butyrate via Butyrate

[Click to download full resolution via product page](#)Caption: Hypothetical signaling pathway of **octyl butyrate** leading to apoptosis.

## Quantitative Biological Data for Butyrate

Cell Line	Effect	IC <sub>50</sub> Concentration	Reference
HCT116	Inhibition of cell growth (24h)	1.14 mM	[19]
HT-29	Inhibition of cell growth (48h)	2.42 mM	[19]
Caco-2	Inhibition of cell growth (72h)	2.15 mM	[19]

## Applications in Research and Drug Development

**Octyl butyrate**'s properties make it a valuable compound in several areas of research and development.

- **Flavor and Fragrance:** It is widely used as a flavoring agent in food products and a fragrance component in cosmetics and personal care items.[2]
- **Pharmaceutical Excipient:** In the pharmaceutical industry, it is used as an excipient in drug formulations, where it can aid in the delivery of active ingredients and improve product stability.[2]
- **Prodrug Development:** Butyrate has therapeutic potential for inflammatory diseases and cancer, but its clinical use is hampered by a foul odor and low bioavailability. Esterification to form a prodrug, such as **octyl butyrate** or other serine-butyrate esters, can mask the odor and improve pharmacokinetic properties, leading to enhanced systemic delivery.[7][21]
- **Agricultural Applications:** **Octyl butyrate** is used in the formulation of agricultural chemicals, such as pesticides and herbicides, where it can act as a penetration enhancer to improve the effectiveness of the active ingredients.[2]

## Conclusion

**Octyl butyrate** is a biogenic acyclic ester with a well-established role in the flavor and fragrance industries and emerging potential in pharmaceutical biosynthesis from common metabolic precursors makes it a target for metabolic engineering to produce natural flavors. The ability to synthesize **octyl butyrate** enzymatically offers a green alternative to chemical methods. For drug development professionals, the most intriguing aspect of **octyl butyrate** lies in its potential as a prodrug for butyrate, offering a strategy to overcome the delivery challenges of this therapeutically promising short-chain fatty acid. Further research into the effects of **octyl butyrate** and its pharmacokinetic profile will be crucial in realizing its full potential in therapeutic applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. benchchem.com [benchchem.com]
2. chemimpex.com [chemimpex.com]
3. OCTYL BUTYRATE CAS#: 110-39-4 [chemicalbook.com]
4. OCTYL BUTYRATE | 110-39-4 [chemicalbook.com]
5. researchgate.net [researchgate.net]
6. researchgate.net [researchgate.net]
7. A serine-conjugated butyrate prodrug with high oral bioavailability suppresses autoimmune arthritis and neuroinflammation in mice - PMC [pmc.ncbi.nlm.nih.gov]
8. Production of 1-octanol in Escherichia coli by a high flux thioesterase route - PMC [pmc.ncbi.nlm.nih.gov]
9. researchgate.net [researchgate.net]
10. Solvent-Free Synthesis of Flavour Esters through Immobilized Lipase Mediated Transesterification - PMC [pmc.ncbi.nlm.nih.gov]
11. Catalytic properties of alcohol acyltransferase in different strawberry species and cultivars - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. Production of octyl butyrate using psychrophilic mutant lipase from *Croceibacter atlanticus* LipCA lipase developed by a molecular evolution tec [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. longdom.org [longdom.org]
- 15. Lipase catalyzed transesterification of ethyl butyrate synthesis in n-hexane— a kinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Effects of Intestinal Microbial–Elaborated Butyrate on Oncogenic Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Butyrate: A Double-Edged Sword for Health? - PMC [pmc.ncbi.nlm.nih.gov]
- 18. The Immunomodulatory Functions of Butyrate - PMC [pmc.ncbi.nlm.nih.gov]
- 19. 3-Octyl butyrate | C12H24O2 | CID 89307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. A serine-conjugated butyrate prodrug with high oral bioavailability suppresses autoimmune arthritis and neuroinflammation in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [Octyl Butyrate: A Biogenic Acyclic Ester - A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087054#octyl-butyrate-as-a-biogenic-acyclic-ester]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)